

Pentabromophenyl Benzoate: A Novel Brominated Flame Retardant for Advanced Polymer Applications

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Compound of Interest

Compound Name: Pentabromophenyl benzoate

Cat. No.: B15467533

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An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of **Pentabromophenyl Benzoate** (PBPB), a novel brominated flame retardant (BFR) with significant potential for enhancing the fire safety of a wide range of polymeric materials. This document details the synthesis, proposed mechanisms of action, thermal stability, and flame retardant efficacy of PBPB, supported by data from analogous brominated compounds. Experimental protocols for synthesis and key analytical techniques are provided to facilitate further research and development.

Introduction

The demand for high-performance polymers in electronics, construction, and transportation industries necessitates the incorporation of effective flame retardants to meet stringent fire safety standards. Brominated flame retardants have long been a cornerstone of the flame retardant industry due to their high efficiency. **Pentabromophenyl Benzoate** emerges as a promising candidate, combining a high bromine content with the thermal stability characteristic

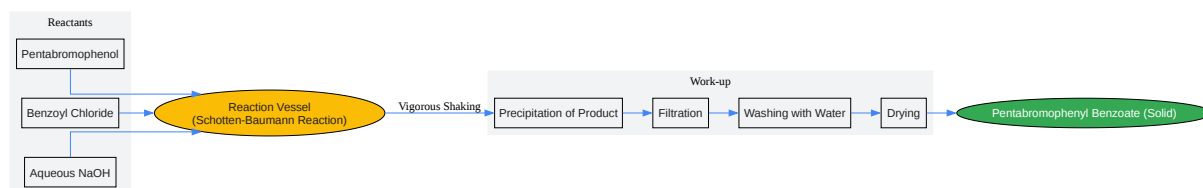
of aromatic esters. This guide explores the potential of PBPB as a next-generation flame retardant.

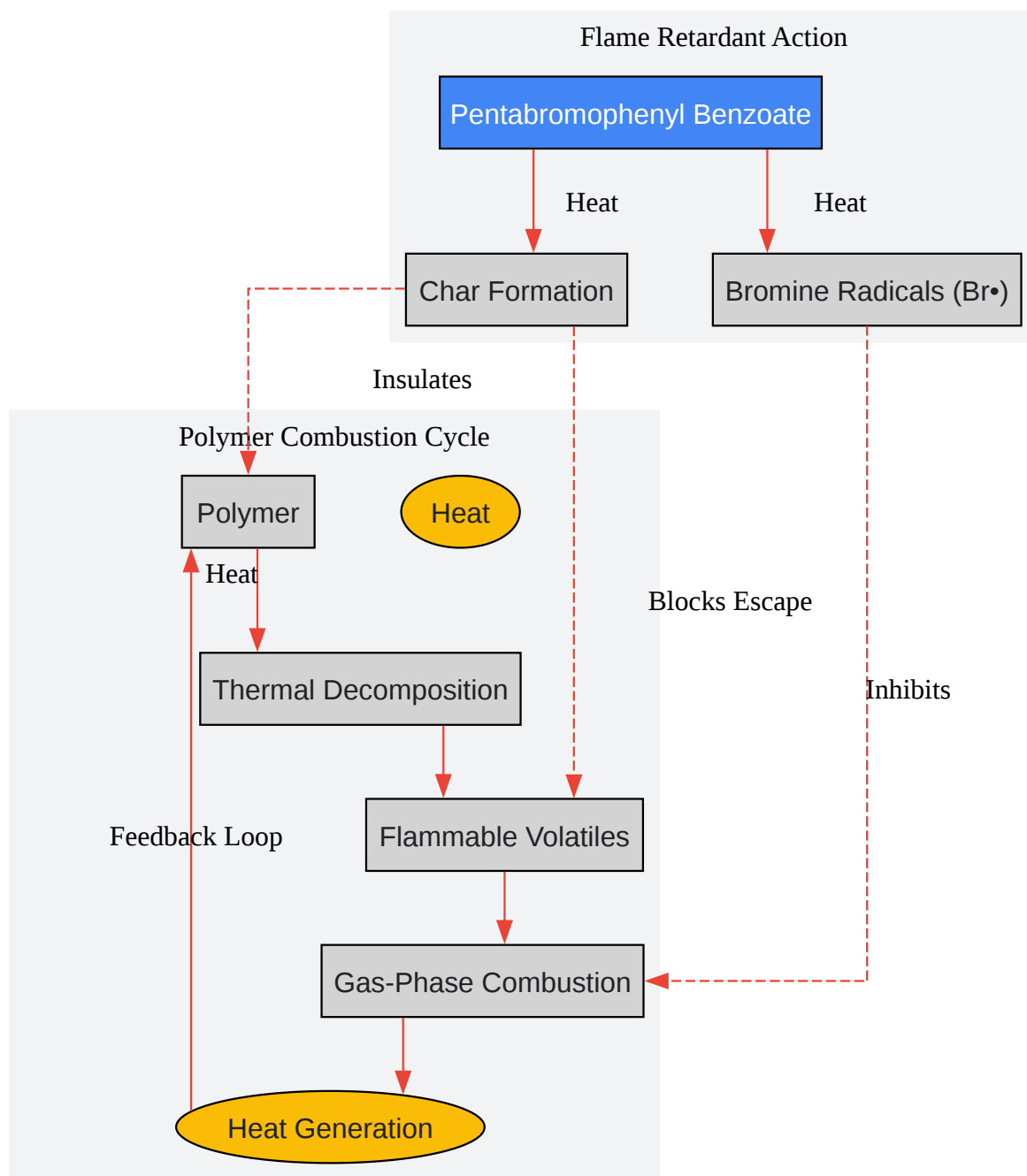
Synthesis of Pentabromophenyl Benzoate

The synthesis of **Pentabromophenyl Benzoate** can be effectively achieved through an esterification reaction, specifically the Schotten-Baumann reaction, which involves the acylation of alcohols or phenols.^[1] In this case, pentabromophenol is reacted with benzoyl chloride in the presence of a base, such as aqueous sodium hydroxide.^{[1][2]}

Proposed Synthetic Workflow

The logical workflow for the synthesis of **Pentabromophenyl Benzoate** is outlined below.





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References

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